

C-Flex® Tubing: A Performance Benchmark in Long-Term Pumping Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: C-Flex

Cat. No.: B1167309

[Get Quote](#)

For researchers, scientists, and professionals in drug development, the integrity and reliability of fluid handling components are paramount. In long-term peristaltic pumping, the choice of tubing can significantly impact process efficiency, product purity, and ultimately, patient safety. This guide provides an objective comparison of **C-Flex®** thermoplastic elastomer (TPE) tubing with alternative materials, focusing on critical performance parameters: pump life durability, spallation, and extractables and leachables. The information presented is supported by available experimental data to facilitate informed decision-making in biopharmaceutical applications.

Performance at a Glance: C-Flex® vs. Alternatives

The following tables summarize the performance of **C-Flex®** tubing in comparison to other commonly used materials in biopharmaceutical long-term pumping applications.

Table 1: Comparative Pump Life Performance

Tubing Material	Test Conditions	Average Pump Life (Hours to Failure)	Source
C-Flex® 374 (Non-sterile)	Masterflex I/P pump, 450 RPM	34.3	[1]
C-Flex® 374 (Gamma Irradiated)	Masterflex I/P pump, 450 RPM	45.0	[1]
BioFlex® TPE (Non-sterile)	Masterflex I/P pump, 450 RPM	> 59.5 (no failure)	[1]
BioFlex® TPE (Gamma Irradiated)	Masterflex I/P pump, 450 RPM	> 67.5 (no failure)	[1]
C-Flex® 072	3-roller pump head, 300 RPM, 10 psi back pressure	Data not quantified in hours, noted for "prolonged pump life"	[1]
Tuflux® TPE (Autoclaved)	Watson Marlow 720 series pump, > 300 RPM	~175	[2]
Tuflux® TPE (Gamma Irradiated)	Watson Marlow 720 series pump, > 300 RPM	~150	[2]
C-Flex® 374 (Autoclaved)	Watson Marlow 720 series pump, > 300 RPM	~125	[2]
C-Flex® 374 (Gamma Irradiated)	Watson Marlow 720 series pump, > 300 RPM	~100	[2]
Repligen TPE	Masterflex® I/P and L/S pumps, 600 RPM	> 96 (no failure)	[3]
C-Flex® 374	Masterflex® I/P and L/S pumps, 600 RPM	< 96	[3]

Table 2: Spallation Characteristics

Tubing Material	Spallation Performance Summary	Source
C-Flex® ULTRA	Claims lower spallation than other TPEs and silicone formulations.	
Silicone	Prone to damage and shedding of particulates.	[4] [5]
Tygon®	Prone to damage and shedding of particulates.	[4] [5]
PharmaPure®	Exhibits extremely low rates of spallation compared to silicone and other alternatives.	[6]
Puri-Flex™	Offers lower spallation than silicone.	[7]

Table 3: Extractables and Leachables Profile

Tubing Material	Extractables and Leachables Profile Summary	Source
C-Flex® 374	Main organic content includes hydrocarbons and related extractables from polyolefins, derived from natural paraffin-based hydrocarbons.	[2]
Tuflux® TPE	Main organic content includes hydrocarbons and related extractables from polyolefins, derived from well-defined synthetic hydrocarbons. Overall extractable profiles are considered comparable to C-Flex® 374.	[2]
Silicone (Platinum-cured)	Offers high purity with a low Extractable/Leachable profile.	[8]
Silicone (Peroxide-cured)	A potential leachable is the peroxide catalyst (2-4 dichlorobenzoyl acid).	[8]

Experimental Protocols

Understanding the methodologies behind the performance data is crucial for its correct interpretation. Below are generalized experimental protocols for key performance tests based on industry practices.

Pump Life Testing

The objective of pump life testing is to determine the durability of tubing under continuous peristaltic pump operation.

- Apparatus: A peristaltic pump (e.g., Masterflex® I/P or L/S, Watson Marlow) with a specified pump head and number of rollers.

- **Tubing Samples:** Tubing of a specific internal diameter (ID) and outer diameter (OD) is used. Samples may be tested as non-sterile, gamma-irradiated, or autoclaved.
- **Procedure:**
 - The tubing is installed in the peristaltic pump head according to the manufacturer's instructions.
 - A fluid, typically water or a buffer solution, is continuously pumped through the tubing at a set flow rate (RPM) and often against a defined back pressure.
 - The test is run continuously until the tubing fails, which is typically characterized by rupture or leaking.
 - The time to failure is recorded in hours.

Spallation Testing

Spallation testing quantifies the shedding of particulate matter from the inner surface of the tubing during pumping.

- **Apparatus:** A peristaltic pump, a particle counter, and a fluid circulation loop.
- **Procedure:**
 - A closed loop is created with the test tubing installed in the peristaltic pump.
 - A clean fluid (e.g., deionized water) is circulated through the loop for a predetermined duration.
 - Samples of the fluid are taken at specified time intervals.
 - The samples are analyzed using a particle counter to determine the number and size of shed particles.
 - The results are often reported as the number of particles per unit volume of fluid.

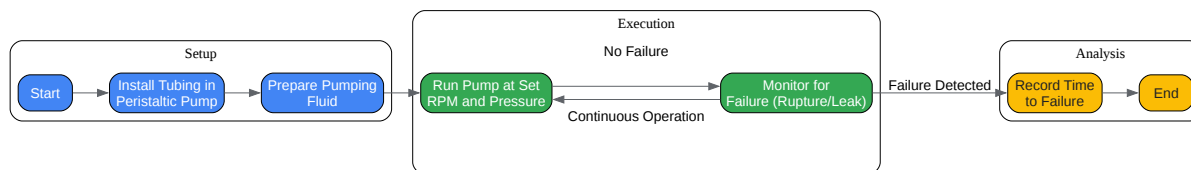
Extractables and Leachables (E&L) Testing

E&L studies are conducted to identify and quantify chemical compounds that may migrate from the tubing into the process fluid.

- Extractables Study:
 - The tubing is exposed to a range of solvents with varying polarities (e.g., ethanol, water, hexane) under exaggerated conditions of time and temperature. This is designed to extract a wide range of potential leachables.
 - The resulting extracts are analyzed using various analytical techniques, such as Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Mass Spectrometry (LC-MS), to identify and quantify the extracted compounds.
- Leachables Study:
 - The tubing is exposed to the actual drug product or a placebo under normal process conditions (time and temperature).
 - Samples of the drug product are collected at different time points.
 - These samples are then analyzed to identify and quantify any compounds that have leached from the tubing into the product.

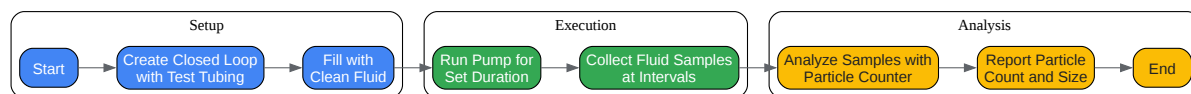
Visualizing the Workflow

To better illustrate the testing processes, the following diagrams, created using the DOT language, outline the typical experimental workflows.



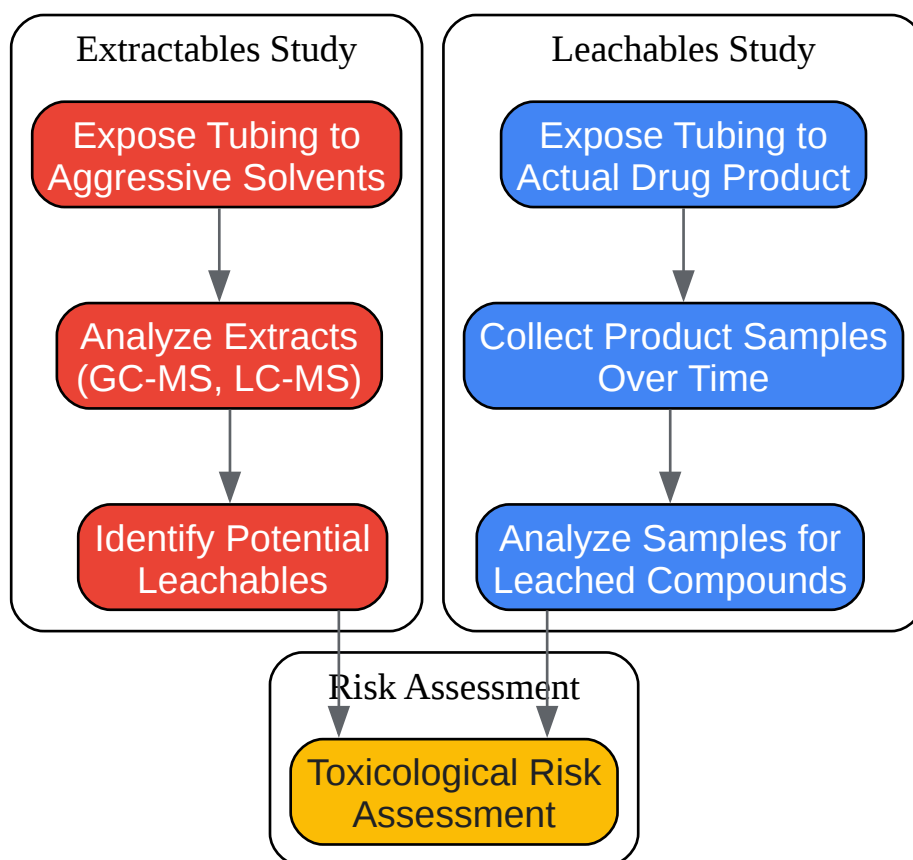
[Click to download full resolution via product page](#)

Caption: Workflow for Peristaltic Pump Life Testing.



[Click to download full resolution via product page](#)

Caption: Workflow for Tubing Spallation Analysis.



[Click to download full resolution via product page](#)

Caption: Workflow for Extractables and Leachables Testing.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Pump Life Testing Of TPE Tubing [pharmaceuticalonline.com]
- 2. sartorius.com [sartorius.com]
- 3. medical.saint-gobain.com [medical.saint-gobain.com]
- 4. Spalling and sorption of tubing for peristaltic pumps - PubMed [pubmed.ncbi.nlm.nih.gov]

- 5. researchgate.net [researchgate.net]
- 6. professionalplastics.com [professionalplastics.com]
- 7. shop12456.hstatic.dk [shop12456.hstatic.dk]
- 8. Bioprocess Tubing: Choosing the Best Fit [pro-analytics.net]
- To cite this document: BenchChem. [C-Flex® Tubing: A Performance Benchmark in Long-Term Pumping Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1167309#performance-data-of-c-flex-in-long-term-pumping]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com